

Molecular weight and formula of N-Methoxy-N,1-dimethylpiperidine-4-carboxamide

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Compound of Interest

Compound Name: *N-Methoxy-N,1-dimethylpiperidine-4-carboxamide*

Cat. No.: *B1323206*

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N-Methoxy-N,1-dimethylpiperidine-4-carboxamide: Molecular Weight and Formula

N-Methoxy-N,1-dimethylpiperidine-4-carboxamide is a chemical compound with specific molecular properties. This guide provides its molecular weight and chemical formula.

Chemical Identity

Descriptor	Value
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂ [1]
Molecular Weight	186.25 g/mol [1]
Canonical SMILES	CN1CCC(CC1)C(=O)N(C)OC[1]
InChI Key	HPSNOVOYRZPVAW-UHFFFAOYSA-N[1]
CAS Number	215950-19-9[2][3][4]

This compound is recognized as a key intermediate in the synthesis of Lasmiditan, indicating its significance in pharmaceutical development[1].

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References

- 1. N-Methoxy-N,1-dimethylpiperidine-4-carboxamide CAS 215950-19-9 [benchchem.com]
- 2. N-Methoxy-N,1-diMethylpiperidine-4-carboxaMide | 215950-19-9 [chemicalbook.com]
- 3. N-Methoxy-N,1-diMethylpiperidine-4-carboxaMide CAS#: 215950-19-9 [m.chemicalbook.com]
- 4. 215950-19-9|N-Methoxy-N,1-dimethylpiperidine-4-carboxamide|BLD Pharm [bldpharm.com]
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